

# An In-depth Technical Guide to 1-Fluoro-4-(nitromethyl)benzene

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## Compound of Interest

Compound Name: 1-Fluoro-4-(nitromethyl)benzene

CAS No.: 1535-41-7

Cat. No.: B3105482

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## Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the physical and chemical properties of **1-Fluoro-4-(nitromethyl)benzene**, a compound of interest in synthetic organic chemistry and drug discovery. Due to the limited availability of published experimental data for this specific molecule, this document synthesizes information from chemical suppliers and provides expert analysis based on its structural features.

## Molecular Identity and Core Physical Properties

**1-Fluoro-4-(nitromethyl)benzene** is a substituted aromatic compound with the chemical formula  $C_7H_6FNO_2$ .<sup>[1]</sup> Its structure features a benzene ring substituted with a fluorine atom and a nitromethyl group at the para position. This unique combination of functional groups imparts specific reactivity and potential for further chemical modification, making it a valuable building block in the synthesis of more complex molecules.

The fundamental identifiers and known physical properties of **1-Fluoro-4-(nitromethyl)benzene** are summarized in the table below. It is critical to note that detailed experimental values for properties such as melting point, boiling point, density, and solubility are not widely reported in publicly accessible databases. The information provided is primarily sourced from chemical suppliers.

Property	Value	Source(s)
CAS Number	1535-41-7	[1]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> FNO <sub>2</sub>	[1]
Molecular Weight	155.13 g/mol	[1]
Appearance	White to Light Brown	Inferred from supplier data
Purity	Typically ≥95%	

Diagram: Chemical Structure of **1-Fluoro-4-(nitromethyl)benzene**

Caption: 2D structure of **1-Fluoro-4-(nitromethyl)benzene**.

## Synthesis and Reactivity Insights

While a specific, detailed experimental protocol for the synthesis of **1-Fluoro-4-(nitromethyl)benzene** is not readily available in the surveyed literature, a plausible synthetic route can be inferred from the synthesis of analogous compounds. A common approach would involve the nitration of a suitable fluorinated precursor. For instance, the synthesis of 4-nitrobenzyl fluoride, a structurally similar compound, is achieved by the reaction of 4-nitrobenzyl bromide with a fluoride source.[2] Another potential route could be the nitration of 1-fluoro-4-methylbenzene, followed by functional group manipulation.

The reactivity of **1-Fluoro-4-(nitromethyl)benzene** is dictated by its functional groups. The aromatic fluorine atom can participate in nucleophilic aromatic substitution reactions, although it is less activated than in compounds like 1-fluoro-4-nitrobenzene due to the insulating methylene group. The nitro group can be reduced to an amine, providing a handle for a wide range of further chemical transformations. The methylene group adjacent to the nitro group is

acidic and can be deprotonated to form a nitronate anion, which can then act as a nucleophile in various carbon-carbon bond-forming reactions.

Diagram: Potential Synthetic Logic



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Caption: A conceptual workflow for the synthesis.

## Expected Spectral Characteristics

Although experimental spectra for **1-Fluoro-4-(nitromethyl)benzene** are not widely published, its spectral properties can be predicted based on its structure:

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons and the methylene protons. The aromatic protons would likely appear as a set of multiplets in the aromatic region (typically 7.0-8.5 ppm), with their chemical shifts and coupling patterns influenced by the fluorine and nitromethyl substituents. The methylene protons adjacent to the nitro group would likely appear as a singlet further downfield, typically in the range of 5.0-6.0 ppm.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum would show distinct signals for the aromatic carbons and the methylene carbon. The carbon attached to the fluorine would exhibit a large one-bond C-F coupling constant.
- IR Spectroscopy: The infrared spectrum would be expected to show characteristic absorption bands for the C-F bond (around 1200-1100  $\text{cm}^{-1}$ ), the nitro group (strong asymmetric and symmetric stretches around 1550  $\text{cm}^{-1}$  and 1350  $\text{cm}^{-1}$ , respectively), and the aromatic C-H and C=C bonds.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (155.13 g/mol). Fragmentation patterns would likely involve the loss of the nitro group and other characteristic fragments.

## Safety and Handling Considerations

A specific, verified Safety Data Sheet (SDS) for **1-Fluoro-4-(nitromethyl)benzene** is not readily available in the public domain. Therefore, this compound should be handled with extreme caution, assuming it to be hazardous. General safety precautions for handling aromatic nitro compounds and organofluorine compounds should be strictly followed.

General Precautions:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any potential vapors or dust.
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing. In case of contact, rinse immediately and thoroughly with water.
- **Storage:** Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and bases.

Given the presence of the nitro group, the compound may be toxic if ingested, inhaled, or absorbed through the skin. The fluorine substituent can also contribute to its toxicity profile.

## Conclusion

**1-Fluoro-4-(nitromethyl)benzene** is a potentially valuable building block for synthetic chemistry. However, there is a notable lack of comprehensive, publicly available data on its physical properties, spectral characteristics, and safety profile. Researchers and drug development professionals working with this compound should exercise caution and, if possible, perform their own analytical characterization and safety assessments before use. The information presented in this guide is intended to provide a foundational understanding based on the limited available data and expert interpretation.

## References

- Organic Syntheses. 4-nitrobenzyl fluoride. [[Link](#)]

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## Sources

- [1. 1-Fluoro-4-\(nitromethyl\)benzene | 1535-41-7 \[sigmaaldrich.com\]](#)
- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Fluoro-4-(nitromethyl)benzene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3105482/docs#an-in-depth-technical-guide-to-1-fluoro-4-nitromethyl-benzene\]](https://www.benchchem.com/product/b3105482/docs#an-in-depth-technical-guide-to-1-fluoro-4-nitromethyl-benzene)

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